

Comparison of Sulfur Allotropes: Thermal Properties

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Octathiocane

CAS No.: 10544-50-0

Cat. No.: S589550

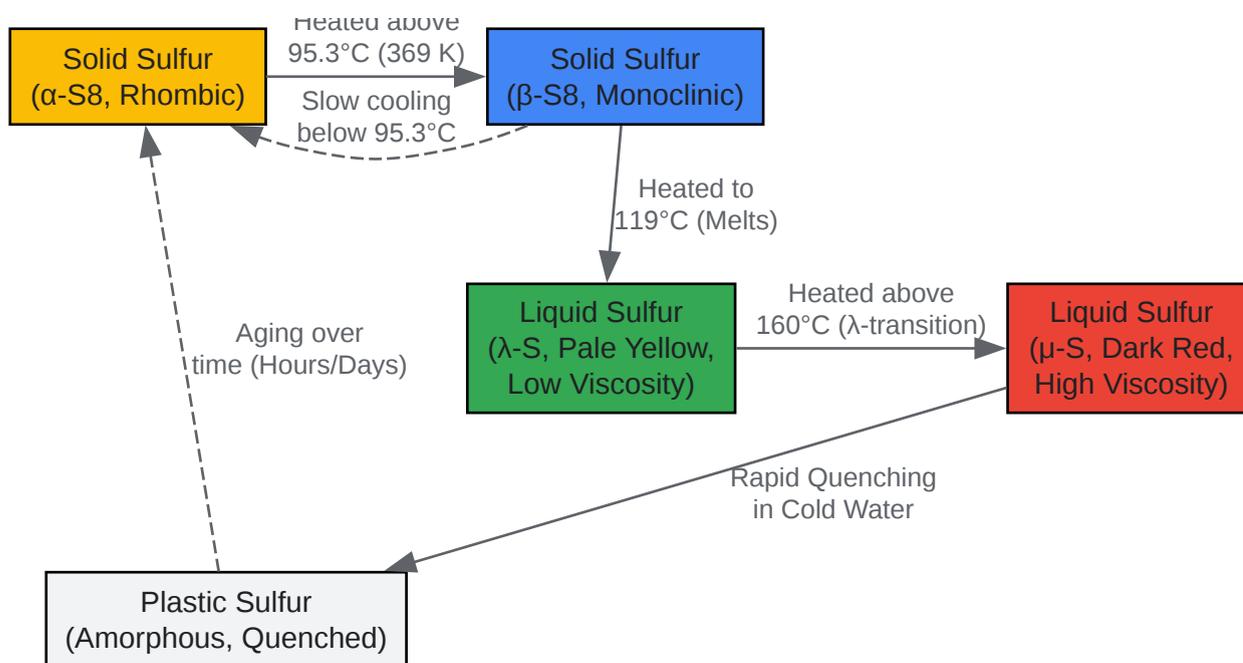
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The following table summarizes the key thermal properties and transition behaviors of the primary sulfur allotropes.

Allotrope	Crystal Structure & Type	Key Thermal Transition(s)	Transition Temperature	Characteristic Thermal Behavior
α-Sulfur (Rhombic) [1] [2]	Orthorhombic; Cyclo-S ₈ ring [3] [4]	Converts to β -sulfur [1] [5]	95.3 °C (369 K) [3] [4]	Stable below transition temperature. Adopts a puckered "crown" ring structure (S ₈) [3].
β-Sulfur (Monoclinic) [1] [2]	Monoclinic; Cyclo-S ₈ ring [3] [4]	Converts to α -sulfur; Melts [2]	Stable >95.3 °C; Melts at ~119-120 °C [3] [2]	Stable only above the transition temperature. Less dense than α -sulfur [4].
γ-Sulfur (Nacreous) [3] [2]	Monoclinic; Cyclo-S ₈ ring [3]	-	-	The densest form among the three common S ₈ polymorphs [3].

Allotrope	Crystal Structure & Type	Key Thermal Transition(s)	Transition Temperature	Characteristic Thermal Behavior
Plastic Sulfur (Amorphous) [3] [2]	Amorphous; Mixture of long catena (chain) polymers and some rings [3]	Reverts to α -sulfur over time [2]	-	Formed by rapid cooling of molten sulfur above 160°C. Elastic when first formed but hardens on standing [2].

The phase behavior and transformations between these allotropes can be visualized in the following workflow:



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Experimental Data on Molten Sulfur Viscosity

A key thermal phenomenon occurs when sulfur is heated as a liquid. The viscosity of molten sulfur changes dramatically at around 160°C due to a process called **depolymerization**.

Temperature Range	Viscosity Trend	Underlying Molecular Process
From Melting Point (~119°C) to ~160°C	Viscosity increases by over 10,000-fold [3]	S ₈ rings break open and polymerize into long, chain-like molecules (catena-sulfur), which become entangled [3].
Above ~200°C	Viscosity decreases sharply [1] [4]	The long polymer chains depolymerize , breaking down into smaller fragments, which flow more easily [1] [4].

This viscosity change is visually summarized below:



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Key Experimental Protocols

The thermal behavior of sulfur is typically characterized through several classic laboratory methods.

- **Differential Scanning Calorimetry (DSC):** This is the primary technique for quantifying thermal transitions [3]. You would observe a clear **endothermic peak** at approximately **95.3°C** corresponding to the solid-solid phase transition from α -sulfur to β -sulfur. A larger endothermic peak at around **119°C** indicates the melting of β -sulfur [3] [2].
- **Preparation of Monoclinic (β) Sulfur [2]:**
 - **Procedure:** Slowly heat pure rhombic (α) sulfur in an evaporating dish until it completely melts.
 - **Cooling:** Allow the molten sulfur to cool slowly until a solid crust forms.
 - **Crystal Harvesting:** Make two holes in the crust and pour out any remaining liquid sulfur. Upon removing the crust, you will find long, needle-shaped crystals of β -sulfur on the underside.

- **Key Consideration:** β -sulfur is only stable above 95.3°C and will gradually revert to the more stable α -sulfur at room temperature over a period of hours to days.
- **Preparation of Plastic Sulfur [2]:**
 - **Procedure:** Heat sulfur to near its boiling point (above 160°C) until it becomes a dark red, viscous liquid.
 - **Quenching:** Rapidly pour the molten sulfur into a large volume of cold water.
 - **Result:** This sudden cooling yields soft, elastic, yellow rubbery strands known as plastic sulfur.
 - **Key Observation:** This amorphous form is metastable. It will harden and slowly revert to crystalline α -sulfur over time.
- **Viscosity Measurement of Molten Sulfur [3]:**
 - **Setup:** Use a viscometer suitable for high-temperature measurements.
 - **Heating Profile:** Gradually heat molten sulfur from its melting point (119°C) to over 200°C while continuously measuring viscosity.
 - **Expected Result:** You will document a dramatic increase in viscosity, peaking around 160°C, followed by a sharp decrease at higher temperatures.

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To cite this document: Smolecule. [Comparison of Sulfur Allotropes: Thermal Properties]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b589550#thermal-behavior-comparison-sulfur-allotropes]

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